

# Vilsmeier-Haack Formylation of Pyrazoles: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: *1,3-Dimethyl-1H-pyrazole-4-carbaldehyde*

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## Abstract

The Vilsmeier-Haack reaction is a powerful and versatile method for the formylation of electron-rich heterocyclic compounds, including pyrazoles. This reaction introduces a formyl group (-CHO) onto the pyrazole ring, typically at the C4 position, yielding pyrazole-4-carbaldehydes. These products are valuable intermediates in the synthesis of a wide range of biologically active molecules and functional materials, making this reaction highly relevant to drug discovery and development. This technical guide provides an in-depth overview of the Vilsmeier-Haack formylation of pyrazoles, including its mechanism, scope, detailed experimental protocols, and a summary of reaction conditions and yields.

## Introduction

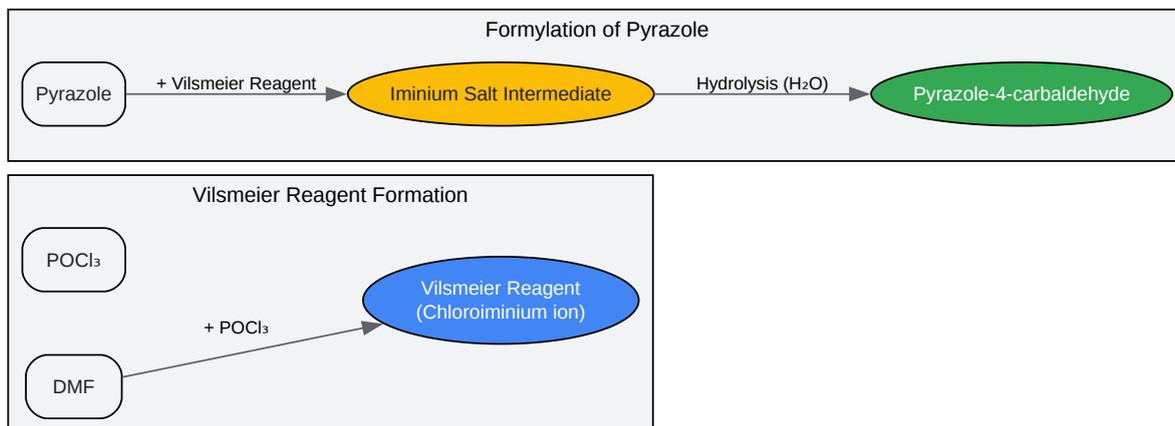
The pyrazole nucleus is a privileged scaffold in medicinal chemistry, found in numerous approved drugs with diverse therapeutic applications, including anti-inflammatory, analgesic, anticancer, and antimicrobial agents.[1][2] The functionalization of the pyrazole ring is crucial for modulating the pharmacological properties of these compounds. The introduction of a formyl group via the Vilsmeier-Haack reaction provides a versatile handle for further chemical transformations, enabling the synthesis of a wide array of pyrazole derivatives.[3]

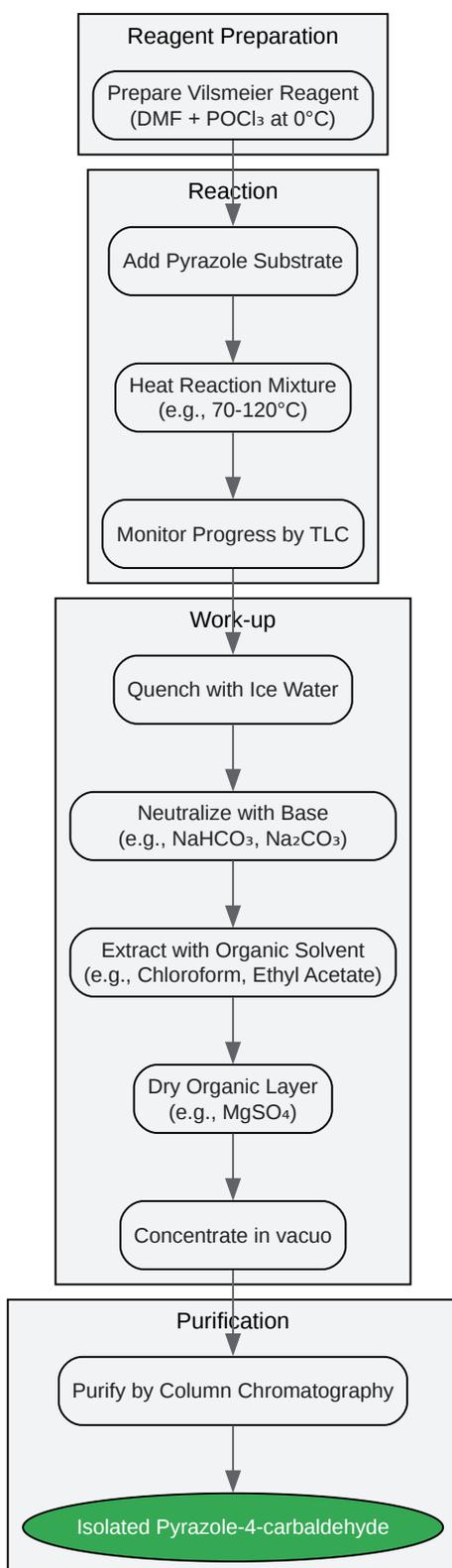
The Vilsmeier-Haack reagent, typically a chloroiminium salt, is generated in situ from a substituted amide, most commonly N,N-dimethylformamide (DMF), and a halogenating agent like phosphorus oxychloride ( $\text{POCl}_3$ ) or oxalyl chloride.<sup>[4][5]</sup> This electrophilic species then attacks the electron-rich pyrazole ring to afford the formylated product after aqueous workup.

## Reaction Mechanism

The Vilsmeier-Haack formylation of pyrazoles proceeds through a well-established three-stage mechanism:

- **Formation of the Vilsmeier Reagent:** N,N-Dimethylformamide (DMF) reacts with phosphorus oxychloride ( $\text{POCl}_3$ ) to form the electrophilic chloroiminium ion, also known as the Vilsmeier reagent.<sup>[6][7]</sup>
- **Electrophilic Aromatic Substitution:** The electron-rich C4 position of the pyrazole ring acts as a nucleophile, attacking the electrophilic carbon of the Vilsmeier reagent to form an iminium salt intermediate.<sup>[8]</sup>
- **Hydrolysis:** The reaction mixture is treated with water during the workup, which hydrolyzes the iminium salt to yield the final pyrazole-4-carbaldehyde.<sup>[5]</sup>





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